

# Personal protective equipment for handling alpha-Methyl-m-tyrosine

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## Compound of Interest

Compound Name: *alpha-Methyl-m-tyrosine*

Cat. No.: *B015611*

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## Essential Safety and Handling Guide for alpha-Methyl-m-tyrosine

This guide provides crucial safety and logistical information for the handling and disposal of **alpha-Methyl-m-tyrosine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Chemical Identifier:

- Name: **alpha-Methyl-m-tyrosine**
- Synonyms:  $\alpha$ -Methyl-m-tyrosine, 3-hydroxy-alpha-methyl-phenylalanine
- CAS Number: 305-96-4

## Hazard Identification and Precautionary Measures

**alpha-Methyl-m-tyrosine** is categorized as an irritant.[1] It may cause irritation to the eyes, skin, respiratory tract, and digestive tract.[2] The toxicological properties of this substance have not been fully investigated.[2] Therefore, it should be handled with caution.

GHS Hazard Statements:

- H319: Causes serious eye irritation.[1]

## Precautionary Statements:

- P264: Wash hands and exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[1]</sup>
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.<sup>[1]</sup>
- P337+P317: If eye irritation persists: Get medical help.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **alpha-Methyl-m-tyrosine**.

Situation	Eyes/Face	Hands	Respiratory	Body
Routine Handling of Small Quantities	Safety glasses with side shields or goggles. <sup>[3]</sup>	Chemical-resistant gloves (e.g., nitrile).	Type N95 (US) or equivalent respirator if dust is generated. <sup>[3]</sup>	Laboratory coat.
Weighing and Preparing Solutions	Chemical safety goggles.	Chemical-resistant gloves.	Respirator with a particulate filter (e.g., N95) is recommended to minimize dust inhalation. <sup>[3]</sup>	Laboratory coat.
Spill Cleanup	Chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Air-purifying respirator with a particulate filter.	Chemical-resistant suit or apron over a laboratory coat.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust generation and accumulation.[\[2\]](#)[\[4\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[2\]](#)

### 2. Personal Protective Equipment (PPE) and Hygiene:

- Always wear the appropriate PPE as detailed in the table above.
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[\[2\]](#)[\[5\]](#)

### 3. Weighing and Aliquoting:

- Perform these tasks in a designated area, such as a weighing enclosure or a chemical fume hood, to control dust.
- Use a spatula or other appropriate tools to handle the powder. Avoid creating dust clouds.[\[6\]](#)  
[\[7\]](#)
- Close the container tightly after use.[\[2\]](#)

### 4. Solution Preparation:

- When dissolving the solid, add the powder slowly to the solvent to avoid splashing.
- If the solvent is volatile, prepare the solution in a fume hood.

### 5. Storage:

- Store **alpha-Methyl-m-tyrosine** in a tightly closed container.[\[2\]](#)

- Keep it in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)

## Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. <a href="#">[2]</a>
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops or persists. <a href="#">[2]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[2]</a>
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. <a href="#">[2]</a>

Spill Response Workflow:

The following diagram illustrates the step-by-step procedure for handling a spill of **alpha-Methyl-m-tyrosine**.



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Caption: Workflow for handling a chemical spill.

## Disposal Plan

All waste materials containing **alpha-Methyl-m-tyrosine** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6][7]

### 1. Waste Collection:

- Collect waste solid **alpha-Methyl-m-tyrosine** and any contaminated materials (e.g., gloves, absorbent pads, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 2. Labeling:

- Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**alpha-Methyl-m-tyrosine**".
- Include the date of accumulation and any other information required by your institution.

### 3. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area.
- Ensure the storage area is secure and away from incompatible materials.

#### 4. Final Disposal:

- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **alpha-Methyl-m-tyrosine** down the drain or in the regular trash.<sup>[4]</sup>

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